Application Notes and Protocols for High-Throughput Screening with EGFR-IN-105

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*EGFR-IN-105*
Cat. No.:	*B4202669*

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Introduction

The Epidermal Growth Factor Receptor (EGFR) is a transmembrane tyrosine kinase that plays a pivotal role in regulating cell proliferation, survival, and differentiation. Dysregulation of EGFR signaling is a hallmark of various cancers, making it a prime target for therapeutic intervention. **EGFR-IN-105** is a tetrahydrobenzothiophene derivative that has been identified as a potent inhibitor of the EGFR family, demonstrating significant anticancer properties. These application notes provide detailed protocols for high-throughput screening (HTS) of **EGFR-IN-105** and similar compounds to assess their biochemical and cellular activities.

EGFR-IN-105: A Profile

EGFR-IN-105 (also known as compound 5b) is an inhibitor of the EGFR family of tyrosine kinases. It has shown pro-apoptotic and anti-proliferative activities in cancer cell lines.

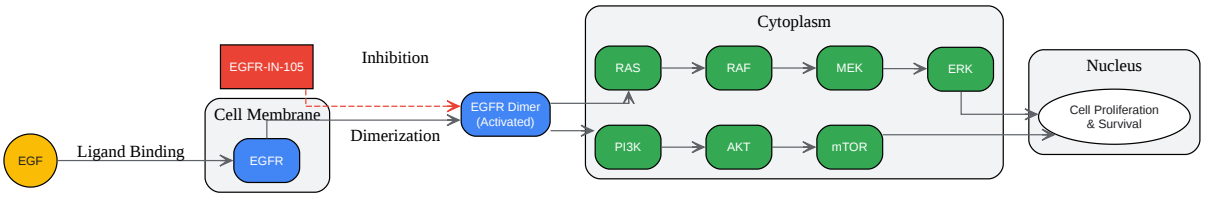
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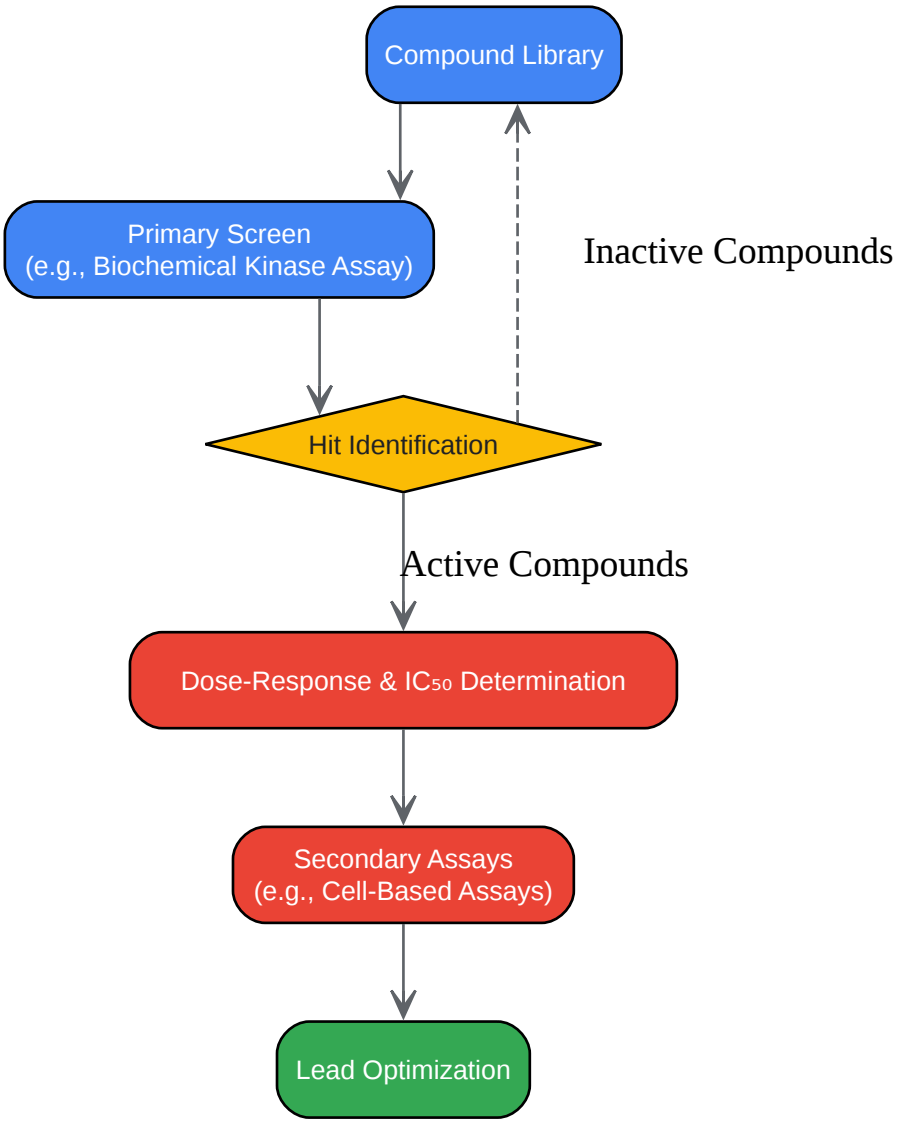
Parameter	Value	Reference
Target	EGFR2 (ErbB2)	[1]
Enzymatic IC_{50}	0.68 µM	[1]
Cell-based IC_{50} (Mia PaCa-2)	13.37 ± 2.37 µM	[1]
Observed Effects	Reduced clonogenicity, enhanced Reactive Oxygen Species (ROS), decreased mitochondrial membrane potential, and induced apoptosis in Mia PaCa-2 cells.	[1]

Signaling Pathway of EGFR

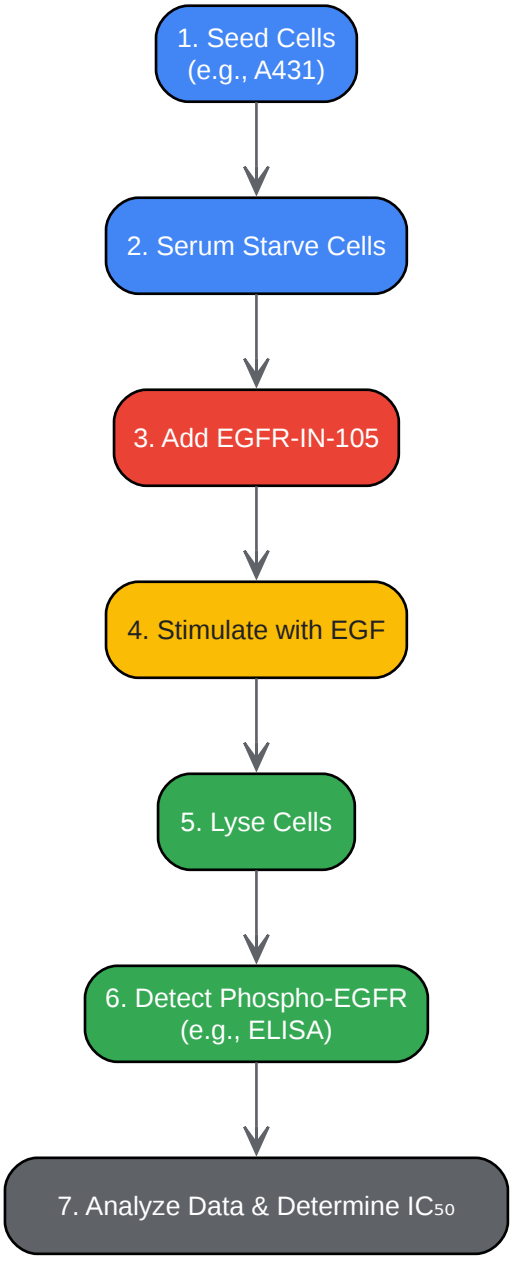
The binding of a ligand, such as Epidermal Growth Factor (EGF), to EGFR induces receptor dimerization, leading to the activation of its intracellular tyrosine kinase domain. This triggers a cascade of downstream signaling pathways, including the RAS-RAF-MEK-ERK (MAPK) and the PI3K-AKT-mTOR pathways, which are crucial for cell growth and survival.

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References

- 1. Tetrahydrobenzothiophene derivatives ameliorate Mia PaCa-2 cell progression and induces apoptosis via inhibiting EGFR2 tyrosine kinase signal - PubMed [pubmed.ncbi.nlm.nih.gov]
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